

# Physical and chemical properties of Reactive Black 1

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Reactive Black 1*

Cat. No.: *B1172099*

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of C.I. **Reactive Black 1**

This technical guide provides a comprehensive overview of the core physical and chemical properties of C.I. **Reactive Black 1** (CAS No. 12236-77-0), a significant dye in the textile industry. The information is tailored for researchers, scientists, and professionals requiring detailed technical data and standardized experimental protocols.

## Chemical Identity and Structure

C.I. **Reactive Black 1** is a metal-complex reactive dye.<sup>[1]</sup> Its structure is characterized by a single azo group (-N=N-) which acts as the chromophore, responsible for its color.<sup>[1]</sup> The presence of a cobalt and chromium metal complex enhances the dye's stability and fastness properties.<sup>[1]</sup> The reactive group is a monochlorotriazine, which allows the dye to form a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions.

## Table 1: Chemical Identification of C.I. Reactive Black 1

Identifier	Value
C.I. Name	Reactive Black 1
C.I. Number	17916[1]
CAS Registry Number	12236-77-0[1]
Molecular Formula	C <sub>23</sub> H <sub>13</sub> ClN <sub>8</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>2</sub> [1]
Molecular Weight	706.96 g/mol [1]
Chemical Class	Monoazo, Metal Complex[1]

## Physical and Chemical Properties

**Reactive Black 1** is typically supplied as a dark brown to black powder.[1] It exhibits moderate solubility in water, which is crucial for its application in aqueous dyeing processes.[1] Its chemical behavior is characterized by color changes in the presence of strong acids.[1]

**Table 2: Physical and Chemical Properties of C.I. Reactive Black 1**

Property	Description
Physical Appearance	Dark brown to black, evenly distributed powder[1]
Solubility in Water	70 g/L at 50°C[1]
Behavior in Strong H <sub>2</sub> SO <sub>4</sub>	Dissolves to form a blue solution, which turns purple upon dilution[1]
Behavior in HCl & NaOH	Exhibits color changes[1]

## Performance and Fastness Properties

The performance of a reactive dye is primarily assessed by its fastness properties, which indicate the resistance of the color to various external factors like washing, light, and rubbing.

**Reactive Black 1** generally demonstrates good to excellent fastness, making it suitable for dyeing cotton, hemp, polyamide, and viscose fabrics.[1]

**Table 3: Fastness Properties of C.I. Reactive Black 1**

Fastness Test	Fading Rating	Staining Rating
Light Fastness (ISO)	6	-
Soaping (100°C)	5[1]	4-5[1]
Perspiration	3-4 (slight green shift)[1]	4-5[1]
Oxygen Bleaching	4-5[1]	4-5[1]

(Ratings are based on a 1-5 scale, where 5 indicates the highest fastness.)

## Experimental Protocols

### Synthesis Workflow

The manufacturing of **Reactive Black 1** is a multi-step chemical synthesis process involving diazotization, coupling, condensation, and metal complexation.[1]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Reactive Black 1 (12236-77-0) for sale [vulcanchem.com]
- To cite this document: BenchChem. [Physical and chemical properties of Reactive Black 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172099#physical-and-chemical-properties-of-reactive-black-1]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)